

Technical Application Note: Storage and Handling of Mesuprine Hydrochloride[1][2]

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Compound of Interest

Compound Name: *Mesuprine hydrochloride*

CAS No.: 7660-71-1

Cat. No.: B10783244

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Abstract & Chemical Identity

Mesuprine hydrochloride (Mesuprine HCl) is a beta-adrenergic agonist structurally characterized as a phenylethanolamine derivative containing a sulfonamide moiety.[1] While historically investigated for its vasodilatory and uterine-relaxant properties, it remains a critical reference standard in adrenergic pharmacology.[1]

Due to the presence of a secondary amine and a phenolic hydroxyl group, Mesuprine HCl exhibits specific sensitivities to oxidation, moisture (hygroscopicity), and photolytic degradation. [1] This guide outlines the rigorous protocols required to maintain the compound's structural integrity during storage and experimental handling.

Property	Specification
Chemical Name	N-[2-hydroxy-5-[1-hydroxy-2-[2-(4-methoxyphenyl)ethylamino]propyl]phenyl]methanesulfonamide hydrochloride
CAS Number	7660-71-1 (Free base); HCl salt varies by vendor
Molecular Formula	C ₁₉ H ₂₆ N ₂ O ₅ S ^{[1][2][3][4][5][6][7]} · HCl
Molecular Weight	~430.95 g/mol (Salt); 394.50 g/mol (Free Base)
Appearance	White to off-white crystalline powder
Solubility	Soluble in Water, Ethanol, DMSO; Sparingly soluble in non-polar solvents

Core Stability Vulnerabilities

To handle Mesuprine HCl effectively, one must understand the chemical mechanisms driving its degradation:

- **Phenolic Oxidation:** The phenolic ring (hydroxy-substituted phenyl) is electron-rich and susceptible to oxidative quinone formation, especially at alkaline pH or upon exposure to UV light.^[1] This results in a color shift from white to pink/brown.^[1]
- **Hygroscopicity:** As a hydrochloride salt, the lattice energy favors water absorption from the atmosphere. Excess moisture catalyzes hydrolysis of the sulfonamide bond and accelerates oxidation.
- **Thermal Instability:** While the dry powder is relatively stable at room temperature (RT), thermal stress can induce solid-state degradation.^[1]

Storage Protocols (Powder)

Long-Term Storage (Reference Standards)

For storage exceeding 30 days, strict environmental control is required to prevent potency loss.^[1]

- Temperature: Store at -20°C (-4°F). Lower temperatures reduce the kinetic rate of oxidative reactions.
- Container: Amber glass vials with Teflon-lined screw caps.[1] Amber glass filters UV radiation (290–450 nm) which triggers photolysis.[1]
- Atmosphere: Headspace should be purged with Argon or Nitrogen before sealing.[1] Store within a secondary containment vessel containing desiccant (e.g., silica gel or molecular sieves).[1]

Short-Term Storage (Active Use)

For daily use (benchtop workflows):

- Temperature: Ambient (20–25°C) is acceptable for <48 hours.
- Precaution: Allow the refrigerated vial to equilibrate to room temperature before opening. This prevents atmospheric condensation from forming on the cold powder, which would immediately initiate hydrolysis.[1]

Handling & Reconstitution Protocols

Safety & PPE (HSE)

Mesuprine is a bioactive adrenergic agent.[1]

- Respiratory: N95/P2 particulate respirator or handling within a fume hood is mandatory to prevent inhalation of bioactive dust.[1]
- Dermal: Nitrile gloves (double-gloving recommended during weighing).[1]
- Eyes: Safety goggles.[1][8]

Reconstitution Workflow

Solvent Selection:

- Preferred: DMSO or Methanol (for stock solutions).[1]

- Aqueous: Water or PBS (pH 7.2).[1][9] Note: Aqueous solutions are less stable.[1]

Protocol:

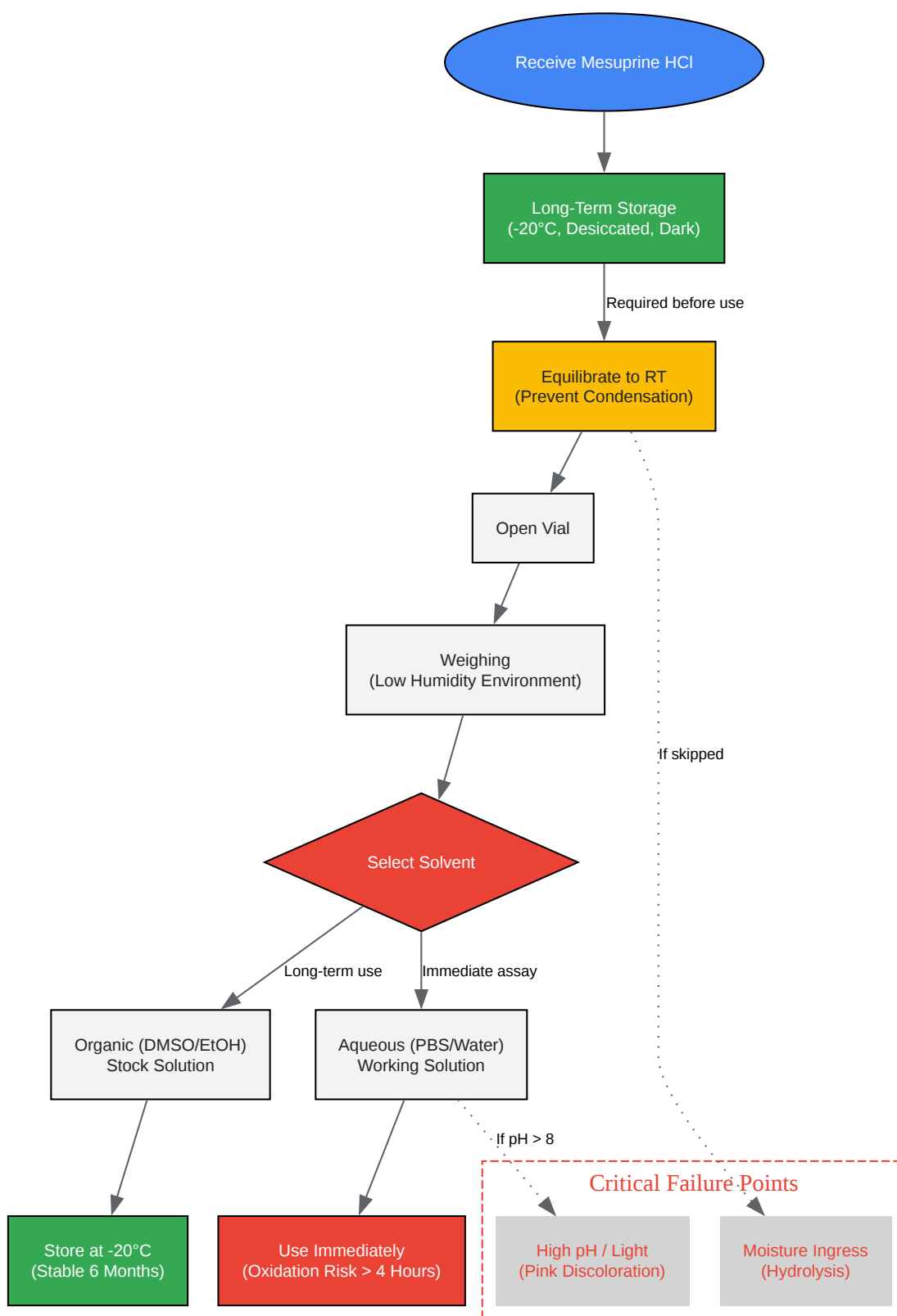
- Weighing: Perform in a low-humidity environment (<40% RH). Use an anti-static gun if powder exhibits static cling.[1]
- Dissolution: Add solvent to the powder (not powder to solvent) to prevent clumping. Vortex gently.
- pH Adjustment: If using aqueous buffers, maintain pH 4.0–6.0 for maximal stability. Avoid pH > 8.0, as the phenolate ion forms, rapidly accelerating oxidation.[1]

Solution Stability

Solvent System	Storage Condition	Stability Window
DMSO (10 mM Stock)	-20°C (Dark)	6 Months
Ethanol	-20°C (Dark)	3 Months
Aqueous Buffer (pH 7.4)	4°C	< 24 Hours (Prepare Fresh)
Aqueous Buffer (pH 7.4)	25°C	< 4 Hours

Visualizing the Handling Logic

The following diagram illustrates the critical decision pathways for handling Mesuprine HCl to prevent degradation.



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Figure 1: Decision matrix for the storage and reconstitution of Mesuprine HCl, highlighting critical control points to avoid hydrolysis and oxidation.[1]

Quality Control & Troubleshooting

Before utilizing stored Mesuprine HCl for critical assays, verify its integrity.

Visual Inspection[2][11]

- Pass: White, free-flowing powder.[1]
- Fail: Pink/Brown tint (Oxidation) or caking (Moisture absorption).[1] Discard immediately.

HPLC Verification Protocol

If the compound has been stored >12 months, validate purity.[1]

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μ m).[1]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 275 nm (characteristic absorption of the phenylethanolamine).
- Acceptance Criteria: Purity > 98%; no secondary peak > 0.5% (indicative of oxidative degradants).[1]

References

- PubChem. (2023).[1] Mesuprine (Compound CID 24171).[1][2] National Library of Medicine. [1] [\[Link\]](#)[1]
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